

Using Ethyl 5-(methylthio)pyrimidine-4-carboxylate to create compound libraries

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Compound of Interest

Compound Name: Ethyl 5-(methylthio)pyrimidine-4-carboxylate

CAS No.: 64224-61-9

Cat. No.: B1647208

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Application Note: High-Throughput Library Generation Using **Ethyl 5-(methylthio)pyrimidine-4-carboxylate**

Part 1: Executive Summary & Strategic Rationale

Ethyl 5-(methylthio)pyrimidine-4-carboxylate represents a "privileged scaffold" in medicinal chemistry due to its unique ortho-functionalization pattern. Unlike the more common 2,4-disubstituted pyrimidines, this specific isomer features an electrophilic ester at C4 adjacent to a modifiable sulfur handle at C5.

For the drug discovery professional, this molecule offers three distinct vectors for library expansion:

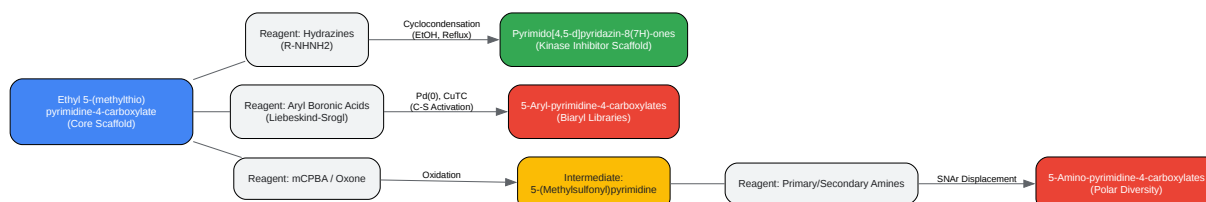
- The "Fusion" Vector: Cyclocondensation with binucleophiles (e.g., hydrazines) to generate bicyclic pyrimido[4,5-d]pyridazines, a scaffold highly relevant in kinase inhibitor design (e.g., CK2, CDK).

- The "Coupling" Vector: Direct transition-metal catalyzed cross-coupling (Liebeskind-Srogl) of the C5-thiomethyl group, avoiding the need for unstable halo-pyrimidines.
- The "Displacement" Vector: Activation of the C5-SMe group via oxidation to a sulfone, followed by displacement to introduce diverse amines or alkoxides.

This guide details the protocols to exploit these vectors, transforming a single building block into a library of hundreds of drug-like entities.

Part 2: Chemical Logic & Workflow Visualization

The following diagram illustrates the divergent synthesis pathways available from the core scaffold.



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Figure 1: Divergent synthesis workflow. The central scaffold (Blue) yields three distinct chemotypes (Green/Red) via specific reaction pathways.

Part 3: Detailed Experimental Protocols

Protocol A: Synthesis of Pyrimido[4,5-d]pyridazin-8(7H)-ones (The Fusion Strategy)

Target Application: Creating ATP-competitive kinase inhibitors.

Mechanism: The hydrazine nucleophile first attacks the electrophilic ester (C4), forming a hydrazide intermediate. The second nitrogen of the hydrazine then attacks the C5 position. While C5 is not classically electrophilic, the proximity and the potential for SMe displacement (or simple cyclization if SMe is retained/modified) drive the formation of the fused ring. Note: If SMe is retained, it provides a handle for further modification after ring closure.

Materials:

- **Ethyl 5-(methylthio)pyrimidine-4-carboxylate** (1.0 equiv)
- Substituted Hydrazine Hydrochloride (R-NHNH₂·HCl) (1.2 equiv)
- Triethylamine (Et₃N) (2.5 equiv)
- Ethanol (Absolute)

Procedure:

- Dissolution: In a round-bottom flask, dissolve 1.0 mmol of **Ethyl 5-(methylthio)pyrimidine-4-carboxylate** in 5 mL of absolute ethanol.
- Addition: Add 1.2 mmol of the substituted hydrazine and 2.5 mmol of Et₃N.
- Reflux: Heat the mixture to reflux (78°C) with stirring for 4–6 hours. Monitor by LCMS for the disappearance of the ester (M+H peak).
- Workup: Cool the reaction to room temperature. The product often precipitates out.
 - If precipitate forms: Filter, wash with cold ethanol and diethyl ether.
 - If solution remains clear: Concentrate in vacuo, resuspend in minimal cold water, and adjust pH to ~5 to induce precipitation.
- Validation: Verify structure via ¹H NMR (loss of ethyl group signals) and MS.

Data Summary:

Hydrazine Substituent (R)	Reaction Time	Yield (%)	Notes
H (Hydrazine hydrate)	3 h	85%	Forms unsubstituted lactam
Phenyl	5 h	72%	Requires longer reflux
Methyl	4 h	78%	Good solubility

Protocol B: Liebeskind-Srogl Cross-Coupling (The C5-Arylation Strategy)

Target Application: Biaryl systems for protein-protein interaction inhibitors.

Expert Insight: Standard Suzuki couplings require a halide at C5. However, 5-halo-pyrimidine-4-carboxylates are often unstable or expensive. The Liebeskind-Srogl coupling allows the use of the stable C5-SMe group as a "pseudohalide" by using a copper cofactor (CuTC) to activate the C-S bond for palladium insertion.

Materials:

- **Ethyl 5-(methylthio)pyrimidine-4-carboxylate** (1.0 equiv)
- Aryl Boronic Acid (1.5 equiv)
- Pd(PPh₃)₄ (5 mol%)
- Copper(I) thiophene-2-carboxylate (CuTC) (1.5 equiv)
- THF (Anhydrous, degassed)

Procedure:

- Setup: Flame-dry a reaction vial and purge with Argon.
- Charging: Add the pyrimidine core (1.0 mmol), aryl boronic acid (1.5 mmol), and CuTC (1.5 mmol).

- Catalyst: Add Pd(PPh₃)₄ (0.05 mmol) in a glovebox or under rapid Argon flow.
- Solvent: Add degassed THF (3 mL).
- Reaction: Seal and heat to 50°C for 12 hours. The reaction is neutral (no base required), which preserves the sensitive C4-ester.
- Purification: Filter through a celite pad to remove copper residues. Concentrate and purify via flash chromatography (Hexane/EtOAc).

Protocol C: Sulfone Activation & Displacement

Target Application: Introducing polarity/solubility via amino side chains.

Mechanism: The C5 position is electron-rich and resistant to nucleophilic attack. Oxidation of -SMe to the sulfone (-SO₂Me) transforms it into a potent electron-withdrawing leaving group, enabling substitution.^[1]

Step 1: Oxidation^{[1][2]}

- Dissolve the core (1.0 mmol) in DCM (5 mL).
- Cool to 0°C. Add mCPBA (2.2 equiv) portion-wise.
- Stir at RT for 2 hours. Wash with saturated NaHCO₃ and Na₂S₂O₃.
- Isolate Ethyl 5-(methylsulfonyl)pyrimidine-4-carboxylate.

Step 2: Displacement (

-)
- Dissolve the sulfone intermediate (0.5 mmol) in DMF (2 mL).
 - Add the amine nucleophile (1.2 equiv) and DIPEA (1.5 equiv).
 - Stir at RT (for primary amines) or 60°C (for sterically hindered secondary amines).

- Note: The C4-ester may also react with primary amines to form amides. To selectively displace C5, use carefully controlled temperatures or secondary amines that are less likely to attack the ester.

Part 4: References & Grounding

- Synthesis of Pyrimido[4,5-d]pyridazines:
 - Title: Synthesis of ethyl pyrimidine-4-carboxylates... and their application in the first synthesis of pyrimido[4,5-d]pyridazin-8(7H)-ones.
 - Relevance: Establishes the core cyclization protocol using hydrazine.
 - Source:
- Liebeskind-Srogl Coupling Review:
 - Title: The Liebeskind–Srogl cross-coupling reaction and its synthetic application.[3][4][5][6]
 - Relevance: Validates the use of CuTC/Pd for coupling thioethers (SMe) with boronic acids, a critical "modern" synthetic step.
 - Source:
- Reactivity of 5-Halopyrimidines (Analogous Chemistry):
 - Title: A Facile Synthesis of 5-Halopyrimidine-4-Carboxylic Acid Esters via a Minisci Reaction.[7]
 - Relevance: Discusses the utility of the 5-substituted-4-carboxylate scaffold in CK2 inhibitor synthesis (CX-5011), justifying the biological value of the library.
 - Source:
- Nucleophilic Substitution on Pyrimidines:
 - Title: Nucleophilic aromatic substitution (S_NAr) - Wikipedia / General Principles.

- Relevance: Provides the mechanistic grounding for the sulfone activation strategy.
- Source:

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